

Topic: Validated Analytical Methods for the Quantification of 2-Acety lindane

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Compound of Interest

Compound Name: 2-Acety lindane

CAS No.: 33982-85-3

Cat. No.: B1352655

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide to the analytical quantification of **2-Acety lindane**, a compound of increasing regulatory interest in the fragrance industry. We detail two robust, validated methods: a primary Gas Chromatography-Mass Spectrometry (GC-MS) method for direct analysis of volatile and semi-volatile matrices, and an alternative High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method involving derivatization for non-volatile or complex matrices. The protocols herein are designed to be self-validating, grounded in established scientific principles and regulatory guidelines, such as those from the International Council for Harmonisation (ICH). This guide explains the causality behind experimental choices, providing users with the expertise to adapt and troubleshoot these methods effectively.

Introduction: The Analytical Imperative for 2-Acety lindane

2-Acety lindane (CAS: 33982-85-3) is a synthetic fragrance ingredient valued for its nuanced aromatic profile.^[1] However, its classification as a potential fragrance allergen has brought it

under regulatory scrutiny. Notably, recent updates to cosmetic regulations, such as the European Union's Regulation (EU) 2023/1545, have expanded the list of fragrance allergens that must be declared on product labels if their concentration exceeds specified thresholds (e.g., 0.001% in leave-on products and 0.01% in rinse-off products).^{[2][3][4]} This regulatory landscape mandates that manufacturers possess accurate, precise, and reliable analytical methods to quantify **2-Acety lindane** in raw materials and finished cosmetic products.

The choice of an analytical method is dictated by the physicochemical properties of the analyte and the complexity of the sample matrix. **2-Acety lindane** is a semi-volatile compound, making Gas Chromatography (GC) a natural choice for analysis. For matrices that are not amenable to GC, High-Performance Liquid Chromatography (HPLC) offers a powerful alternative, typically requiring chemical derivatization to enhance detectability. This document provides detailed protocols for both approaches.

Foundational Strategy: Sample Preparation

Effective sample preparation is the most critical step in achieving accurate analytical results; it aims to isolate the analyte from interfering matrix components and present it in a suitable solvent for injection.^{[5][6]} The choice of technique is entirely dependent on the sample matrix.

Causality in Matrix-Specific Extraction

- For Perfumes and Aqueous Solutions (Low Complexity): Direct liquid-liquid extraction (LLE) is efficient. The goal is to transfer the relatively nonpolar **2-Acety lindane** from a polar matrix (like ethanol/water) into an immiscible organic solvent (like hexane or dichloromethane).
- For Creams, Lotions, and Emulsions (High Complexity): These matrices contain fats, waxes, and surfactants that interfere with analysis. A multi-step approach is required. An initial solvent precipitation or extraction (e.g., with acetonitrile or methanol) can disrupt the emulsion and precipitate proteins.^[7] This is often followed by a more selective cleanup step like Solid-Phase Extraction (SPE) to remove remaining interferences.^[8]
- For Volatile Analysis (Minimizing Matrix Effects): For GC-MS, Headspace Solid-Phase Microextraction (HS-SPME) is a superior technique. It samples the vapor phase above the sample, effectively isolating volatile and semi-volatile analytes like **2-Acety lindane** while leaving non-volatile matrix components behind.^[9] This solvent-free method enhances sensitivity and reduces instrument contamination.

Protocol 2.1: Liquid-Liquid Extraction (LLE)

- Accurately weigh 1.0 g of the sample into a 50 mL glass centrifuge tube.
- Add 10 mL of a suitable extraction solvent (e.g., Hexane:Ethyl Acetate 90:10 v/v).
- Add an internal standard (IS) if required (e.g., 2-Methylindanone at a known concentration).
- Vortex vigorously for 2 minutes to ensure thorough mixing.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper organic layer to a clean vial.
- Evaporate the solvent under a gentle stream of nitrogen if concentration is needed.
- Reconstitute the residue in a known volume (e.g., 1.0 mL) of a solvent compatible with the analytical instrument (e.g., hexane for GC-MS).

Protocol 2.2: Solid-Phase Extraction (SPE) Cleanup

- Perform an initial extraction as described in Protocol 2.1 (Steps 1-6).
- Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of the reconstitution solvent. Do not let the cartridge run dry.
- Load the extracted sample onto the conditioned SPE cartridge.
- Wash the cartridge with a weak solvent mixture (e.g., 5 mL of Hexane:Ethyl Acetate 95:5 v/v) to elute weakly retained interferences.
- Elute the target analyte, **2-Acetyindane**, with a stronger solvent (e.g., 5 mL of Hexane:Ethyl Acetate 80:20 v/v).
- Collect the eluate, evaporate to dryness under nitrogen, and reconstitute in 1.0 mL of the appropriate solvent.

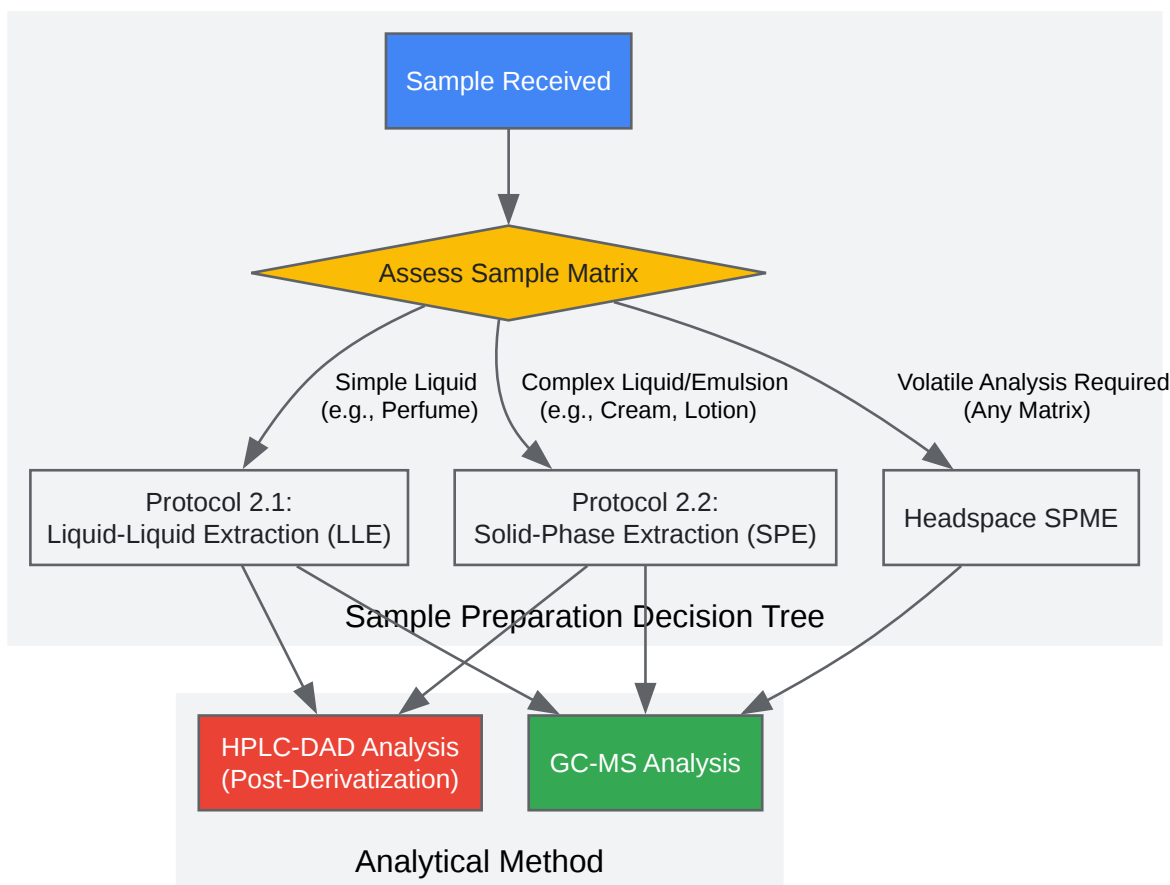


Diagram 1: Sample Preparation Workflow

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Caption: Decision workflow for sample preparation and analysis.

Primary Method: Gas Chromatography-Mass Spectrometry (GC-MS)

For a semi-volatile compound like **2-Acetylindane**, GC-MS is the gold standard. It offers excellent chromatographic separation (GC) and definitive identification based on mass-to-charge ratio and fragmentation patterns (MS).^{[10][11]} Electron Ionization (EI) is the preferred mode as it produces reproducible mass spectra that can be compared against commercial libraries (e.g., NIST) for confident identification.

Protocol 3.1: GC-MS Analysis

- Sample Preparation: Prepare the sample using an appropriate method from Section 2.
- Instrument Setup & Conditions:
 - The parameters below provide a robust starting point. Optimization may be required based on the specific instrument and matrix.

GC Parameter	Setting	Rationale
Column	30 m x 0.25 mm ID, 0.25 μ m film (e.g., DB-5ms, HP-5ms)	A nonpolar column provides excellent separation for a wide range of semi-volatile organic compounds.
Inlet Temperature	250 °C	Ensures rapid volatilization of the analyte without thermal degradation.
Injection Mode	Splitless (1 μ L injection volume)	Maximizes transfer of the analyte to the column for trace-level analysis.
Carrier Gas	Helium, constant flow at 1.0 mL/min	Inert and provides good chromatographic efficiency.
Oven Program	Start at 60°C (hold 2 min), ramp to 280°C at 15°C/min, hold 5 min	The temperature ramp separates compounds by their boiling points, from most volatile to least volatile.
MS Transfer Line	280 °C	Prevents condensation of analytes between the GC and MS.
MS Source Temp	230 °C	Standard temperature for robust ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard energy for reproducible fragmentation and library matching.
Acquisition Mode	Full Scan (m/z 40-450) for identification; Selected Ion Monitoring (SIM) for quantification.	Full scan provides a complete mass spectrum. SIM mode significantly increases sensitivity by monitoring only specific ions of the target analyte.

SIM Ions	Quantifier: m/z 117. Qualifiers: m/z 145, 160 (M+)	These ions are characteristic fragments of 2-Acetyldane. The molecular ion (M+) is m/z 160.
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- Calibration:
 - Prepare a series of calibration standards of **2-Acetyldane** in the final reconstitution solvent (e.g., hexane) covering the expected concentration range of the samples (e.g., 0.1 to 10 µg/mL).
 - Analyze each standard using the same GC-MS method.
 - Construct a calibration curve by plotting the peak area of the quantifier ion (m/z 117) against the concentration. The curve should have a correlation coefficient (r^2) ≥ 0.995 .
- Quantification:
 - Analyze the prepared samples.
 - Identify the **2-Acetyldane** peak based on its retention time and the presence of qualifier ions.
 - Calculate the concentration in the sample using the regression equation from the calibration curve.

Alternative Method: HPLC-DAD with Derivatization

When GC-MS is not available or the sample matrix is unsuitable (e.g., contains high molecular weight, non-volatile interferences), HPLC is a powerful alternative. **2-Acetyldane** lacks a strong chromophore, making it difficult to detect with high sensitivity using a standard UV-Vis detector. To overcome this, it can be chemically derivatized. The ketone functional group reacts with 2,4-dinitrophenylhydrazine (DNPH) to form a 2,4-dinitrophenylhydrazone derivative, which is intensely colored and absorbs strongly in the visible range (~365 nm), dramatically improving detection limits.^[12]

Protocol 4.1: Derivatization and HPLC-DAD Analysis

- Sample Preparation: Extract **2-Acety lindane** from the sample matrix using LLE or SPE (Protocols 2.1 or 2.2), evaporating the final extract to dryness.
- Derivatization Reaction:
 - Prepare a saturated solution of DNPH in acidified acetonitrile (e.g., 2 mg/mL DNPH in acetonitrile containing 0.1% phosphoric acid).
 - Reconstitute the dried sample extract in 200 μ L of acetonitrile.
 - Add 800 μ L of the DNPH reagent solution to the sample.
 - Vortex and heat at 60°C for 30 minutes in a sealed vial.
 - Allow the reaction to cool to room temperature. The sample is now ready for HPLC analysis.
- Instrument Setup & Conditions:

HPLC Parameter	Setting	Rationale
Column	C18, 150 mm x 4.6 mm, 5 µm particle size	A C18 reversed-phase column is standard for separating moderately nonpolar organic molecules like the DNPH derivative.
Mobile Phase A	Water	A water/acetonitrile gradient is effective for eluting the derivative from the C18 column.
Mobile Phase B	Acetonitrile	
Gradient Program	60% B to 95% B over 15 minutes, hold 5 min, return to 60% B	The gradient ensures that the derivative is well-retained and separated from earlier-eluting polar interferences.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Maintains consistent retention times and peak shapes.
Injection Volume	20 µL	This is near the maximum absorbance wavelength for the 2,4-dinitrophenylhydrazone derivative, ensuring high sensitivity.
DAD Wavelength	365 nm	

- Calibration and Quantification:
 - Prepare calibration standards of **2-Acetylindane** and derivatize them in the same manner as the samples.
 - Construct a calibration curve by plotting peak area at 365 nm versus concentration.

- Analyze the derivatized samples and quantify using the calibration curve.

Analytical Method Validation Protocol

Validation demonstrates that an analytical procedure is suitable for its intended purpose.[13]
[14] The following parameters, based on the ICH Q2(R2) guideline, must be assessed for any quantitative method.[15]

Parameter	Purpose	Acceptance Criteria
Specificity	To ensure the signal measured is only from the analyte of interest.	Peak purity analysis (DAD) or unique mass spectrum (MS). No interfering peaks at the analyte retention time in a blank matrix sample.
Linearity	To demonstrate a proportional relationship between concentration and response.	A minimum of 5 concentration levels. Correlation coefficient (r^2) ≥ 0.995 .
Range	The concentration interval over which the method is precise, accurate, and linear.	Typically 80-120% of the target concentration.
Accuracy	The closeness of the measured value to the true value.	Determined by spike/recovery experiments on a blank matrix. Mean recovery should be within 80-120%.
Precision	The closeness of agreement between a series of measurements.	Repeatability (Intra-day): Analyze ≥ 6 replicates at 100% of the target concentration. Relative Standard Deviation (%RSD) $\leq 5\%$. Intermediate Precision (Inter-day): Repeat on a different day or with a different analyst. %RSD $\leq 10\%$.
Limit of Detection (LOD)	The lowest concentration of analyte that can be reliably detected.	Signal-to-Noise ratio (S/N) $\geq 3:1$.
Limit of Quantification (LOQ)	The lowest concentration that can be quantified with acceptable precision and accuracy.	S/N $\geq 10:1$. Precision (%RSD) at this level should be $\leq 20\%$.

Robustness	The ability of the method to remain unaffected by small, deliberate changes in parameters (e.g., $\pm 2^{\circ}\text{C}$ in oven temp, $\pm 5\%$ in mobile phase composition).	The results should remain within the established precision and accuracy criteria.
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Summary of Expected Performance

Method	Expected LOQ	Linearity (r^2)	Accuracy (Recovery)	Precision (%RSD)
GC-MS (SIM)	0.05 - 0.5 $\mu\text{g/mL}$	> 0.995	90 - 110%	< 5%
HPLC-DAD	0.1 - 1.0 $\mu\text{g/mL}$	> 0.995	85 - 115%	< 10%

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